2-(3-Bromophenyl)morpholine CAS number 1018612-02-6

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Compound of Interest	
Compound Name:	*2-(3-Bromophenyl)morpholine*
CAS No.:	*1018612-02-6*
Cat. No.:	*B1517816*

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Technical Monograph: 2-(3-Bromophenyl)morpholine

Executive Summary

2-(3-Bromophenyl)morpholine (CAS 1018612-02-6) acts as a high-value "privileged scaffold" in medicinal chemistry. It combines the pharmacokinetic benefits of the morpholine ring—enhanced water solubility and metabolic stability—with a regioselective bromine handle at the meta-position of the phenyl ring. This halogenated motif renders the molecule an ideal substrate for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), allowing researchers to rapidly generate libraries of CNS-active agents, kinase inhibitors (e.g., mTOR), and antimycobacterial compounds.

This guide details the physicochemical profile, a self-validating synthetic protocol via the epoxide ring-opening route, and downstream diversification strategies.

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Chemical Profile & Physicochemical Properties[1][2][3][4][5]

The following data characterizes the free base form of the compound. Researchers should note that while often supplied as a hydrochloride salt for stability, the free base is the active species in metal-catalyzed couplings.

Property	Value / Description
IUPAC Name	2-(3-Bromophenyl)morpholine
Molecular Formula	$C_{10}H_{12}BrNO$
Molecular Weight	242.11 g/mol
Appearance	Pale yellow oil or low-melting solid (Free base); White solid (HCl salt)
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water (Free base)
pKa (Predicted)	~8.5 (Secondary amine)
LogP (Predicted)	2.1 – 2.4
Key Functional Groups	Secondary Amine (N-H), Ether (C-O-C), Aryl Bromide (Ar-Br)

Synthetic Architecture: The Epoxide Route

While various methods exist to construct the morpholine ring, the epoxide ring-opening strategy is the most robust for introducing 2-aryl substituents with high regiocontrol. This protocol minimizes side reactions common in the reduction of morpholinones.

Mechanistic Pathway

The synthesis proceeds via the nucleophilic attack of ethanolamine on the less hindered carbon of the styrene oxide, followed by an intramolecular cyclization mediated by acid or base.

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Figure 1: Step-wise synthesis from commercially available 3-bromostyrene.

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Detailed Experimental Protocol

Note: All reactions involving aryl bromides and epoxides should be conducted in a fume hood due to potential toxicity and alkylating properties.

Step 1: Epoxidation of 3-Bromostyrene

- Reagents: 3-Bromostyrene (1.0 eq), m-Chloroperbenzoic acid (mCPBA, 1.2 eq), Dichloromethane (DCM).
- Procedure: Dissolve 3-bromostyrene in DCM at 0°C. Add mCPBA portion-wise to control the exotherm. Stir at room temperature (RT) for 12 hours.
- Workup: Quench with saturated Na_2SO_3 (to remove excess peroxide) followed by $NaHCO_3$. Wash the organic layer with brine, dry over $MgSO_4$, and concentrate.
- Checkpoint: TLC should show the disappearance of the styrene (high R_f) and appearance of the epoxide (moderate R_f).

Step 2: Ring Opening & Cyclization (One-Pot Variant)

- Reagents: 2-(3-Bromophenyl)oxirane (from Step 1), 2-Aminoethanol (excess, 3.0 eq), Toluene or Isopropanol.
- Procedure: Reflux the epoxide with 2-aminoethanol for 4–6 hours. This yields the intermediate diol (acyclic).
- Cyclization: Cool the mixture. Add concentrated H_2SO_4 (slowly) or p-Toluenesulfonic acid (TsOH) and heat to 100°C to induce intramolecular dehydration.
- Purification: Neutralize with NaOH solution. Extract with Ethyl Acetate. The secondary amine can be purified via column chromatography (SiO_2, MeOH/DCM gradient) or crystallized as

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an HCl salt by adding HCl in dioxane.

Downstream Applications & Diversification

The utility of CAS 1018612-02-6 lies in its orthogonal reactivity. The morpholine nitrogen is nucleophilic (amenable to alkylation/acylation), while the aryl bromide is electrophilic (amenable to metal catalysis).

Functionalization Logic

Researchers utilize this scaffold to probe Structure-Activity Relationships (SAR) in three vectors:

- N-Functionalization: Modulates solubility and target affinity (e.g., reductive amination).
- Suzuki Coupling: Extends the carbon skeleton to access biaryl systems (common in kinase inhibitors).
- Buchwald-Hartwig: Introduces heteroatoms for CNS receptor tuning.

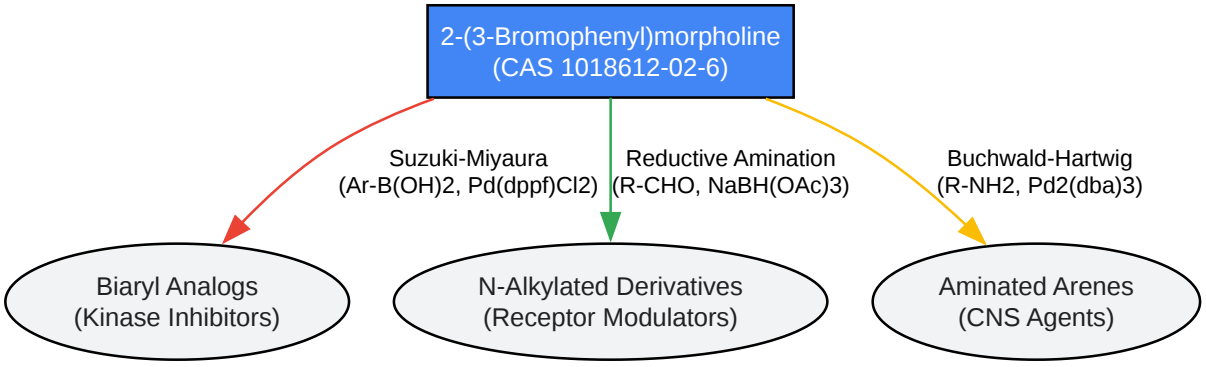

Figure 2: Divergent synthesis pathways utilizing the orthogonal reactive sites.

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Medicinal Chemistry Context

- CNS Activity: 2-substituted morpholines mimic the structure of norepinephrine reuptake inhibitors (NRIs) like Reboxetine. The 3-bromo analog allows for the introduction of lipophilic groups that enhance blood-brain barrier (BBB) penetration [1, 5].

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- Antimycobacterial Agents: Recent studies have shown that morpholine-linked quinolines (derived via coupling at the aryl position) exhibit potent activity against Mycobacterium tuberculosis H37Rv [6].[1]

Analytical Validation (Self-Validating Systems)

To ensure the integrity of the synthesized compound, the following analytical signatures must be confirmed.

Mass Spectrometry (MS)

- Ionization: ESI+
- Signature: The presence of a bromine atom dictates a characteristic 1:1 isotopic doublet at $[M+H]^+$ and $[M+H+2]^+$ (approx. m/z 242 and 244).
- Failure Mode: Absence of the +2 peak indicates debromination (potentially occurring during harsh reduction steps).

Nuclear Magnetic Resonance (^{1}H NMR)

- Morpholine Ring: Look for a complex set of multiplets between 2.8 ppm and 4.0 ppm. The proton at the C2 position (chiral center) typically appears as a doublet of doublets (dd) around 4.4–4.6 ppm, deshielded by the adjacent oxygen and aryl ring.
- Aromatic Region: The 3-substituted pattern is distinct:
  - One singlet (isolated proton between Br and alkyl group).
  - Two doublets (ortho protons).
  - One triplet (meta proton).

Safety & Handling

- Hazards: The free base is an amine and potential skin irritant. The precursor (epoxide) is a suspected alkylating agent.

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- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Morpholines can absorb CO_2 from the air to form carbamates; store tightly sealed.
- Disposal: Halogenated organic waste. Do not mix with strong oxidizers.

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